

# 3-hydroxyoctanoate CAS number and chemical structure

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## Compound of Interest

Compound Name: 3-Hydroxyoctanoate

Cat. No.: B1259324

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## An In-depth Technical Guide to 3-Hydroxyoctanoate

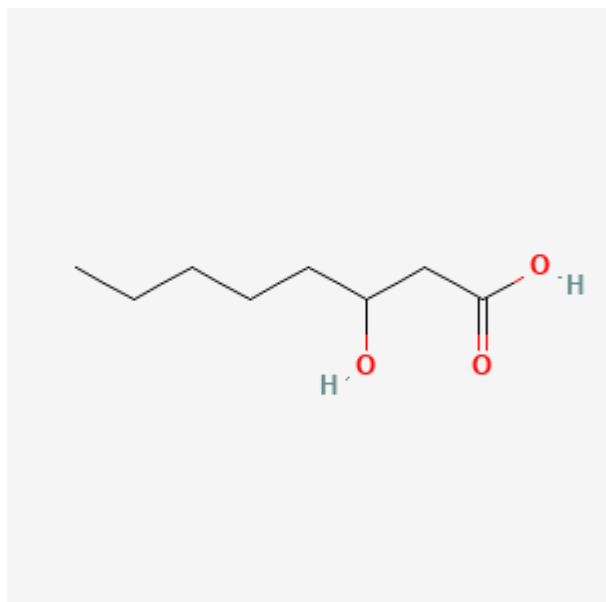
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-hydroxyoctanoate**, a molecule of significant interest in microbiology, materials science, and pharmacology. This document details its chemical identity, biological synthesis, role as a signaling molecule, and relevant experimental protocols.

## Chemical Identity and Properties

**3-Hydroxyoctanoate** is the conjugate base of 3-hydroxyoctanoic acid, a medium-chain beta-hydroxy fatty acid. At physiological pH, it exists predominantly in its anionic form. The primary identifier for its parent acid is the CAS Number 14292-27-4.[\[1\]](#)[\[2\]](#)

Chemical Structure:



Source: PubChem CID 26613

#### Physicochemical and Predicted Properties of 3-Hydroxyoctanoic Acid:

Property	Value	Source
CAS Number	14292-27-4	[1][2]
Molecular Formula	C8H16O3	[1]
Molecular Weight	160.21 g/mol	[1]
IUPAC Name	3-hydroxyoctanoic acid	[1]
Synonyms	3-hydroxycaprylic acid, $\beta$ -hydroxyoctanoic acid	[1]
Predicted pKa (Strongest Acidic)	4.84	[3][4][5]
Predicted Water Solubility	13.6 g/L	[3][5]
Predicted logP	1.44	[3][4][5]
Physical State	Solid	[3]
Solubility	Soluble in ethanol, chloroform, methanol.[6]	

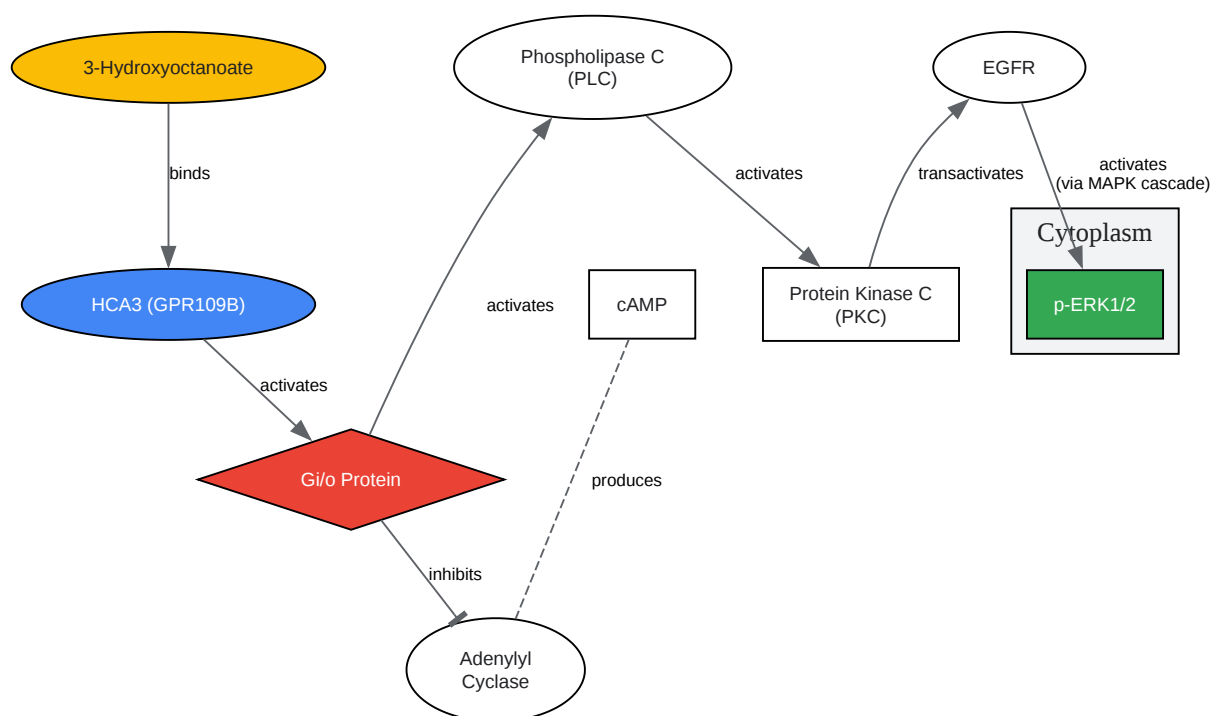
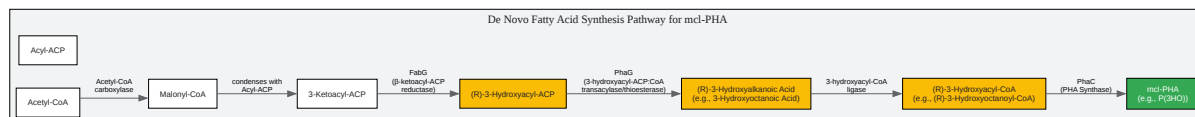
## Biological Significance

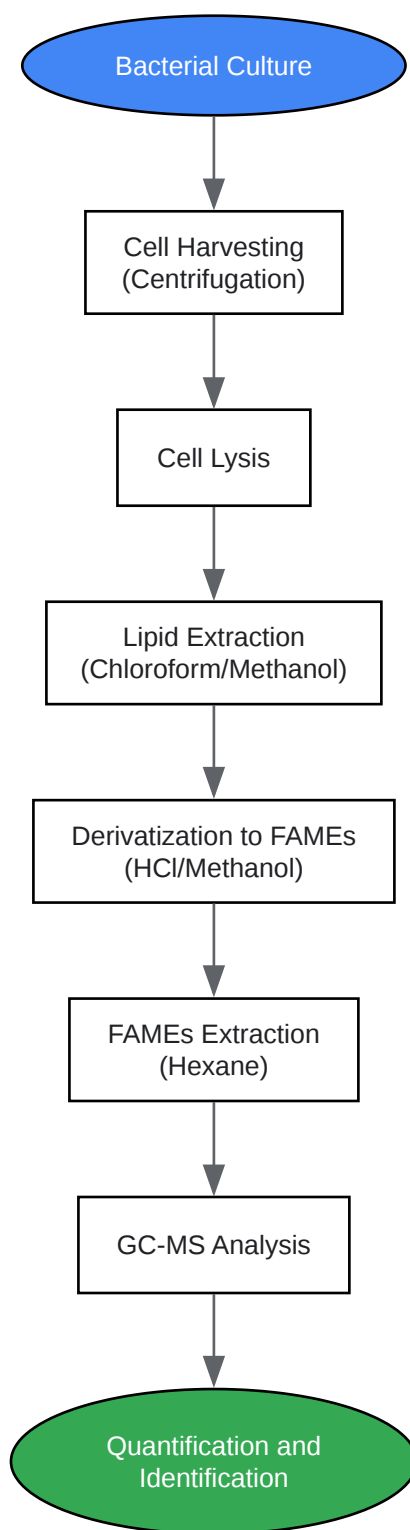
**3-Hydroxyoctanoate** plays a dual role in biological systems, primarily as a monomer for bioplastic production in bacteria and as a signaling molecule in mammals.

## Monomer for Polyhydroxyalkanoate (PHA) Biosynthesis

**3-Hydroxyoctanoate** is a key monomer for the microbial synthesis of a class of biodegradable polyesters known as polyhydroxyalkanoates (PHAs). Specifically, it is the repeating unit in the homopolymer poly(**3-hydroxyoctanoate**) (P(3HO)), a medium-chain-length PHA (mcl-PHA) with applications in tissue engineering and as a biodegradable plastic.

The biosynthesis of PHAs, including P(3HO), is a well-characterized metabolic pathway in many bacteria, such as those of the *Pseudomonas* genus. This pathway serves as a mechanism for carbon and energy storage, particularly under conditions of nutrient limitation with an excess carbon source. There are three main pathways for PHA biosynthesis, with the de novo fatty acid synthesis pathway being a key route for the production of mcl-PHAs from unrelated carbon sources like sugars.





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